

An In-depth Technical Guide to the Physical Constants of 2-Methylheptane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methylheptane

Cat. No.: B165363

[Get Quote](#)

This guide provides a detailed overview of the key physical constants of **2-Methylheptane**, specifically its boiling point and density. It is intended for researchers, scientists, and professionals in drug development who require precise and reliable data for their work. This document outlines the established values for these properties and describes the standardized experimental methodologies used for their determination.

Quantitative Data Summary

The physical properties of **2-Methylheptane** are crucial for its handling, application, and purification. The following table summarizes the key quantitative data for its boiling point and density.

Physical Constant	Value	Conditions
Boiling Point	116 - 118.4 °C	At standard atmospheric pressure (760 mmHg)[1][2][3][4][5]
Density	0.698 g/mL	At 25 °C[1][4][5][6]

Experimental Protocols

The accurate determination of physical constants is paramount in chemical research and industry. The following sections detail the standard methodologies for measuring the boiling

point and density of volatile organic liquids like **2-Methylheptane**.

Determination of Boiling Point (ASTM D1078)

The boiling point of **2-Methylheptane** is determined using the standard test method for the distillation range of volatile organic liquids, as outlined in ASTM D1078.^{[2][5]} This method is applicable to liquids such as hydrocarbons that are chemically stable during the distillation process and have a boiling range between 30 and 350 °C.^{[2][4]}

Principle: This method measures the temperature range over which a liquid boils as it is distilled under controlled conditions. The boiling point is the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.^[7] For a pure compound like **2-Methylheptane**, this should occur over a very narrow temperature range.

Methodology:

- **Apparatus Setup:** A specified volume of the **2-Methylheptane** sample is placed in a distillation flask. The flask is connected to a condenser, and a calibrated thermometer is positioned so that its bulb is just below the vapor outlet to the condenser.
- **Heating:** The flask is heated at a controlled rate.
- **Data Collection:** The temperature at which the first drop of condensate falls from the condenser is recorded as the initial boiling point. The heating is continued, and the temperature is monitored as the distillation proceeds. The temperature at which the last of the liquid evaporates from the bottom of the flask is also recorded. For a pure substance, the boiling point is typically reported as the constant temperature observed during the majority of the distillation.
- **Pressure Correction:** Since boiling point is dependent on atmospheric pressure, the observed boiling point is corrected to the standard pressure of 760 mmHg.

Determination of Density (ASTM D4052)

The density of **2-Methylheptane** is determined using the standard test method ASTM D4052, which covers the determination of density, relative density, and API gravity of liquids by a digital

density meter.[1][3][6] This method is widely used for petroleum products and other liquid hydrocarbons.[3]

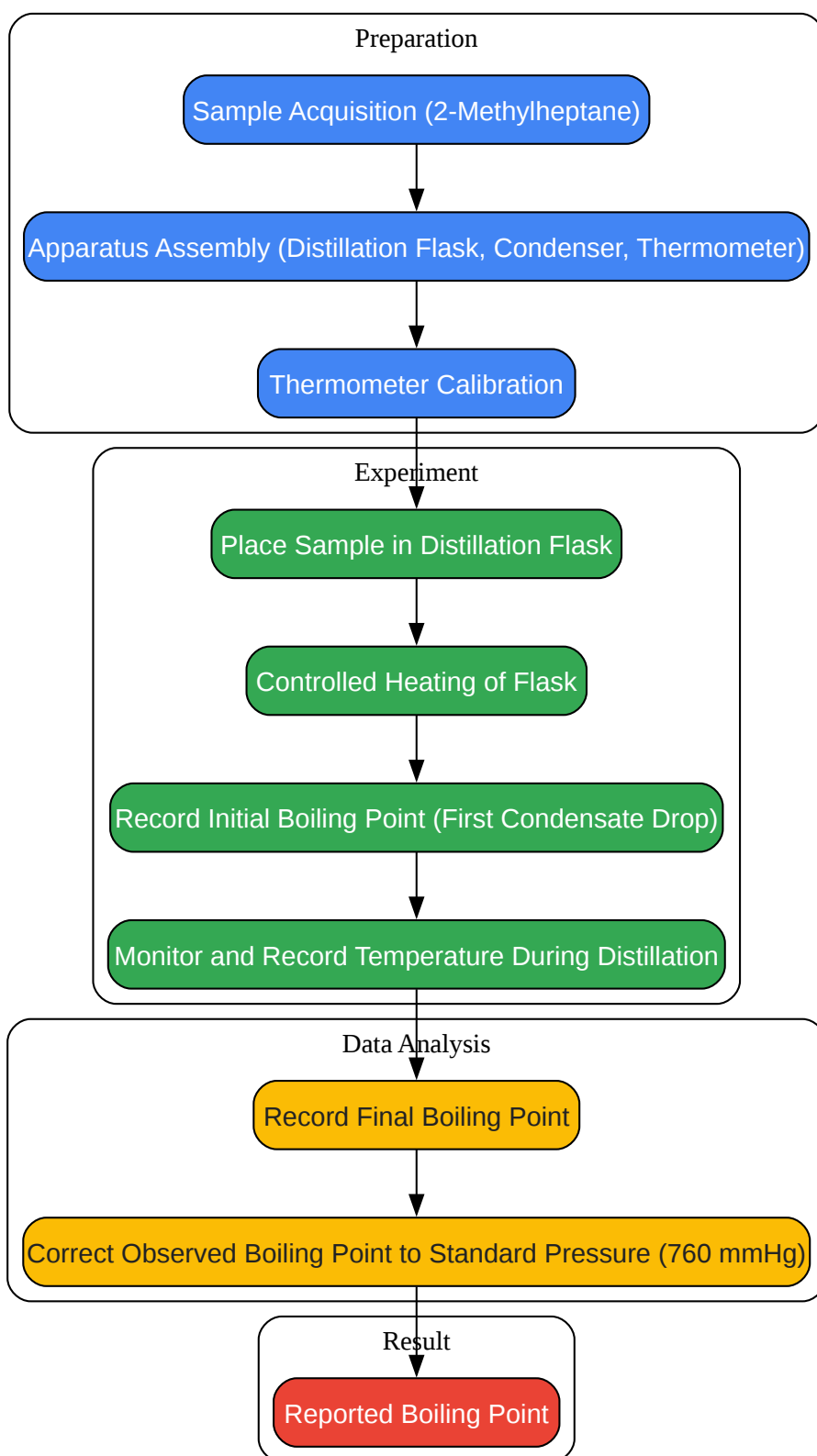
Principle: This technique utilizes an oscillating U-tube. A small volume of the liquid sample is introduced into a U-shaped tube, which is then electronically excited to oscillate at its natural frequency.[3][6] The frequency of oscillation is dependent on the mass of the tube and its contents. By measuring the change in oscillation frequency when the tube is filled with the sample compared to when it is filled with a reference substance (usually air and water), the density of the sample can be accurately calculated.[6]

Methodology:

- **Calibration:** The digital density meter is calibrated using two reference standards of known density, typically dry air and distilled water.
- **Sample Injection:** A small volume (approximately 1-2 mL) of the **2-Methylheptane** sample is injected into the oscillating U-tube, ensuring that no air bubbles are present in the sample cell.[6]
- **Temperature Control:** The temperature of the sample cell is precisely controlled to the desired measurement temperature (e.g., 25 °C), as density is temperature-dependent.
- **Measurement:** The instrument measures the oscillation period of the U-tube containing the sample and, based on the calibration data, calculates and displays the density of the sample.
[8]

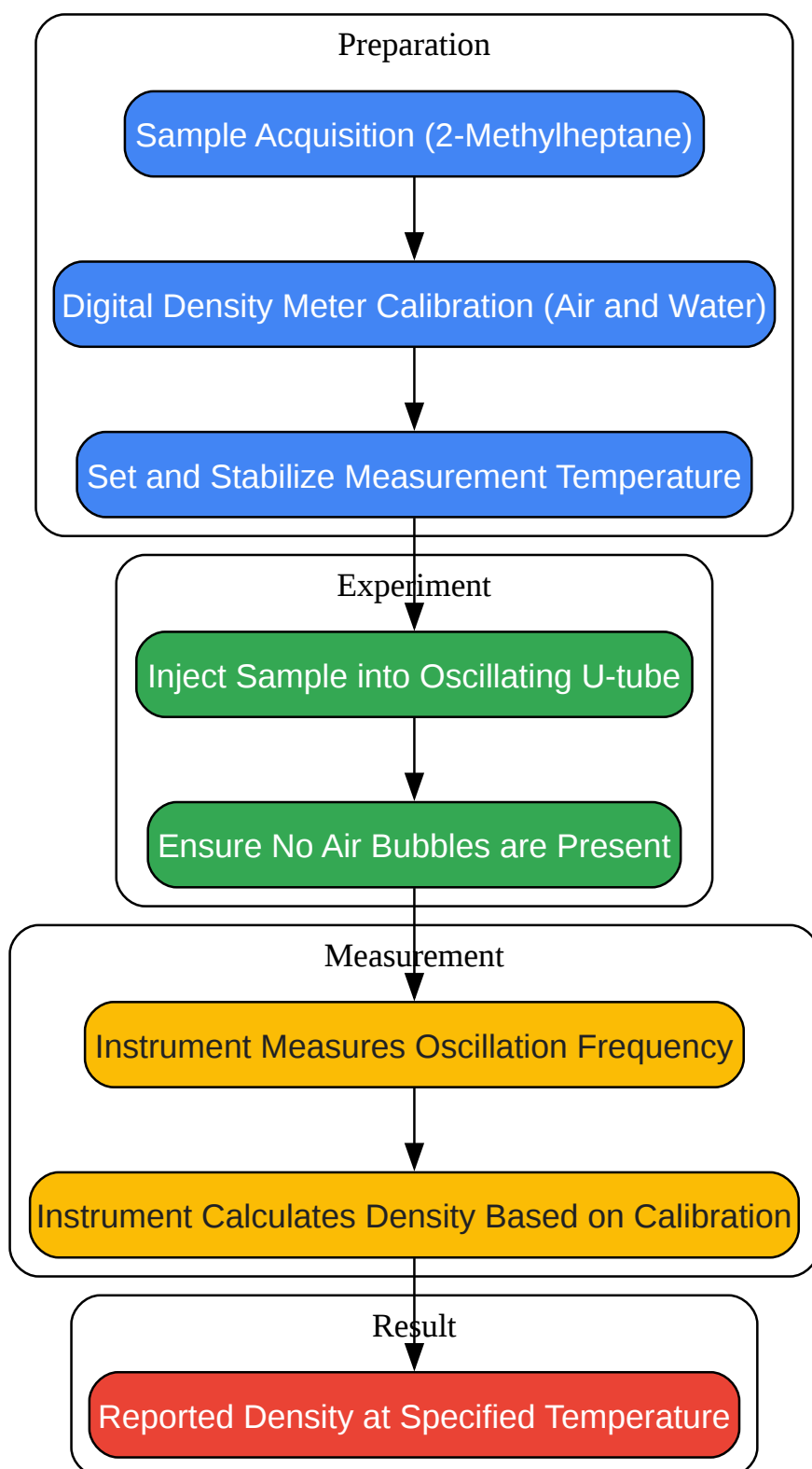
Visualizations

The following diagrams illustrate the experimental workflows for the determination of the physical constants of **2-Methylheptane**.



[Click to download full resolution via product page](#)

Caption: Workflow for Boiling Point Determination of **2-Methylheptane**.



[Click to download full resolution via product page](#)

Caption: Workflow for Density Determination of **2-Methylheptane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. ASTM D4052 | Anton Paar Wiki [wiki.anton-paar.com]
- 2. store.astm.org [store.astm.org]
- 3. ASTM D4052 - eralytics [eralytics.com]
- 4. store.astm.org [store.astm.org]
- 5. standards.iteh.ai [standards.iteh.ai]
- 6. Standard Test Method for Density, Relative Density, and API Gravity of Petroleum Liquids - The ANSI Blog [blog.ansi.org]
- 7. uomus.edu.iq [uomus.edu.iq]
- 8. ASTM D5002 Method for Testing the Density of Oils | Ayalytical [ayalytical.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physical Constants of 2-Methylheptane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b165363#physical-constants-of-2-methylheptane-boiling-point-density]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com